

An In-depth Technical Guide to Koavone for Researchers and Scientists

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Compound of Interest

Compound Name: 3,4,5,6,6-Pentamethylhept-3-en-2-one

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An Introduction to Koavone: A Unique Heptenone Derivative in Olfactory Science

Koavone is a synthetic aroma chemical prized in the fragrance industry for its complex and multifaceted scent profile. Primarily utilized in fine fragrances, cosmetics, soaps, and other scented products, it imparts a distinctive woody and floral character with nuances of amber and violet.^{[1][2]} This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and available toxicological data for Koavone, tailored for an audience of researchers, scientists, and professionals in drug development who may encounter this molecule.

Chemical Structure and IUPAC Name

Koavone is a complex mixture of isomers, with the primary component being the (Z)-isomer.^[3]

- IUPAC Name: (Z)-3,4,5,6,6-pentamethylhept-3-en-2-one^[4]
- Chemical Formula: C₁₂H₂₂O
- CAS Number: 81786-73-4 (for the (Z)-isomer)^[4]
- Molecular Weight: 182.30 g/mol ^{[5][6]}

Chemical Structure of (Z)-3,4,5,6,6-pentamethylhept-3-en-2-one:

Quantitative Data Summary

The following table summarizes the key physicochemical and toxicological data available for Koavone. This information is crucial for understanding its behavior in various formulations and its safety profile.

Property	Value	Reference(s)
Physical Properties		
Appearance	Colorless to pale yellow liquid	[3]
Purity	≥ 90% (sum of 5 isomers)	[3]
Boiling Point	200 °C	[3]
Melting Point	-25 °C	[3]
Density	0.87 g/cm ³	[3]
Vapor Pressure	15 Pa	[3]
Flash Point	86 °C	[2]
logP (Octanol/Water)	4.4	[3]
Toxicological Data		
Acute Oral Toxicity (Rat)	LD50 = 6,100 mg/kg; LD50 = 2,400 mg/kg	[7]
Acute Dermal Toxicity (Rabbit)	LD50 > 5,000 mg/kg	[7]
Eye Irritation (Rabbit)	Mild eye irritation (undiluted, 24 h)	[7]
Skin Sensitization	May cause an allergic skin reaction (H317)	[1][3][7]
Aquatic Toxicity	Toxic to aquatic life with long lasting effects (H411)	[1][3][7]

Experimental Protocols

Detailed experimental protocols for the synthesis of Koavone are proprietary to its manufacturer, International Flavors & Fragrances (IFF), and are not publicly available. The synthesis of complex unsaturated ketones such as Koavone typically involves multi-step organic chemistry reactions, potentially including aldol condensations, Grignard reactions, or other carbon-carbon bond-forming strategies, followed by purification to achieve the desired isomeric ratio.

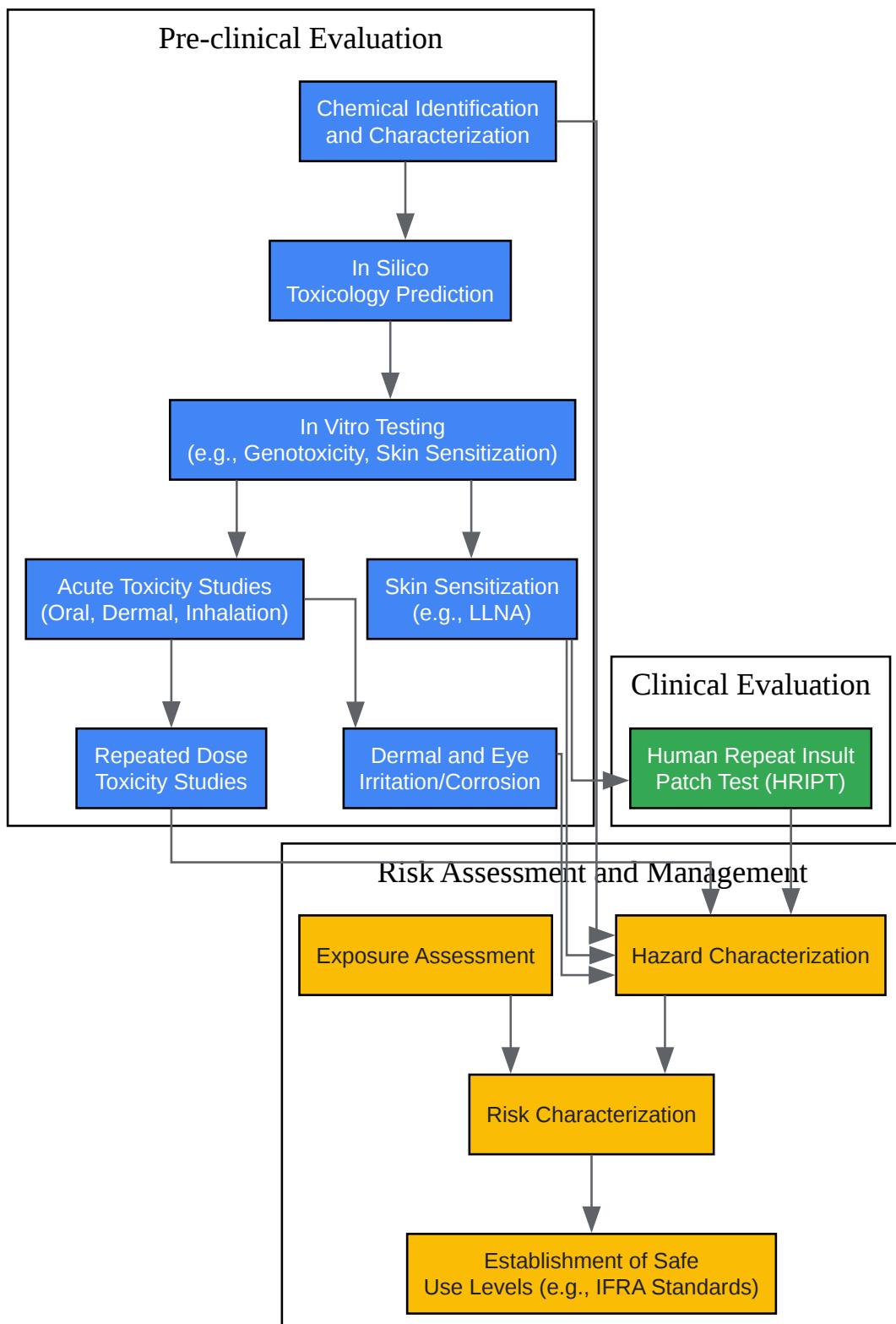
Similarly, specific, detailed protocols for the toxicological and safety studies summarized above are not available in the public domain. However, these studies are generally conducted according to internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD) for the testing of chemicals.

Biological Activity and Signaling Pathways

There is a notable absence of publicly available research on the biological activity of Koavone outside of its application as a fragrance ingredient. No studies have been identified that investigate its potential effects on specific signaling pathways or its utility in a drug development context. Its primary known biological interaction is the potential to cause skin sensitization in susceptible individuals.^[7]

Logical Workflow for Fragrance Material Safety Assessment

While a specific signaling pathway for Koavone is not documented, the following diagram illustrates a generalized workflow for the safety assessment of a new fragrance ingredient. This logical process is essential for ensuring the safe use of such materials in consumer products.

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